

Application Notes and Protocols: Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride

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Compound of Interest

Compound Name:	Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride
Cat. No.:	B555021

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride** as a versatile chiral building block in the synthesis of pharmaceuticals, with a primary focus on Angiotensin-Converting Enzyme (ACE) inhibitors.

Introduction to Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride

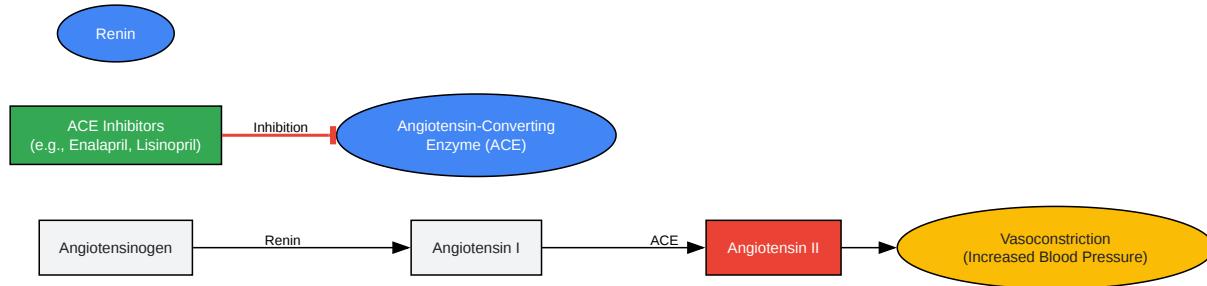
Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride is a chiral amino acid ester that serves as a crucial starting material in the stereoselective synthesis of various active pharmaceutical ingredients (APIs). Its key structural features, including a primary amine, an ethyl ester, and a phenylpropyl side chain with a defined (S)-stereochemistry, make it an ideal precursor for introducing a specific chiral center into target molecules. This is particularly important in drug development, as the biological activity of a drug often resides in a single enantiomer. The hydrochloride salt form enhances the stability and handling of this chiral amine.

The most prominent application of this building block is in the synthesis of ACE inhibitors, a class of drugs widely used to treat hypertension and heart failure. Specifically, it is a key component in the synthesis of drugs like Enalapril and Lisinopril.

Applications in the Synthesis of ACE Inhibitors

The primary application of **Ethyl (S)-2-amino-4-phenylbutanoate hydrochloride** is in the synthesis of ACE inhibitors. These drugs act on the Renin-Angiotensin System (RAS), a critical regulator of blood pressure.

ACE inhibitors exert their therapeutic effect by blocking the Angiotensin-Converting Enzyme (ACE), which is responsible for the conversion of the inactive decapeptide Angiotensin I to the potent vasoconstrictor Angiotensin II. By inhibiting this conversion, ACE inhibitors reduce the levels of Angiotensin II, leading to vasodilation and a decrease in blood pressure. The following diagram illustrates the role of ACE in the Renin-Angiotensin System.

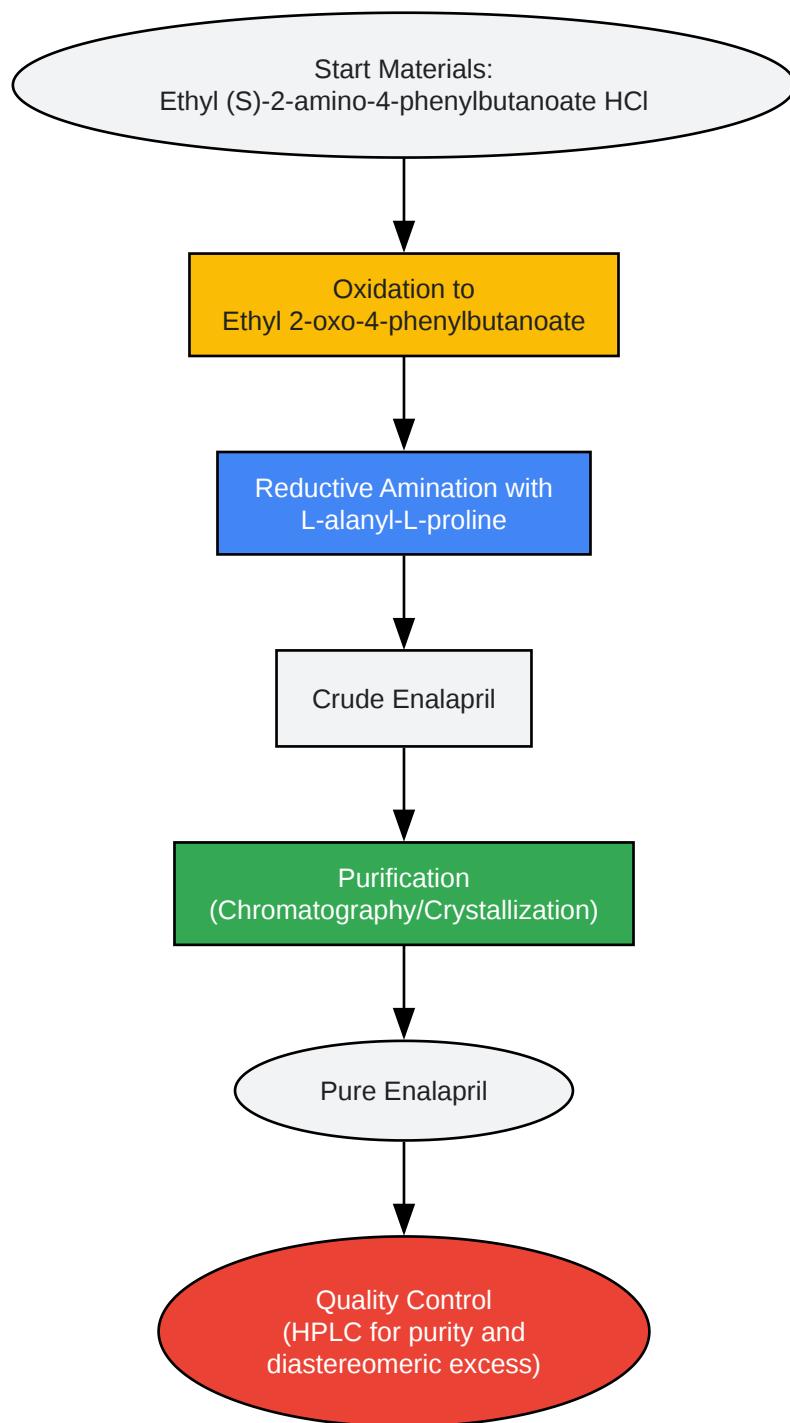


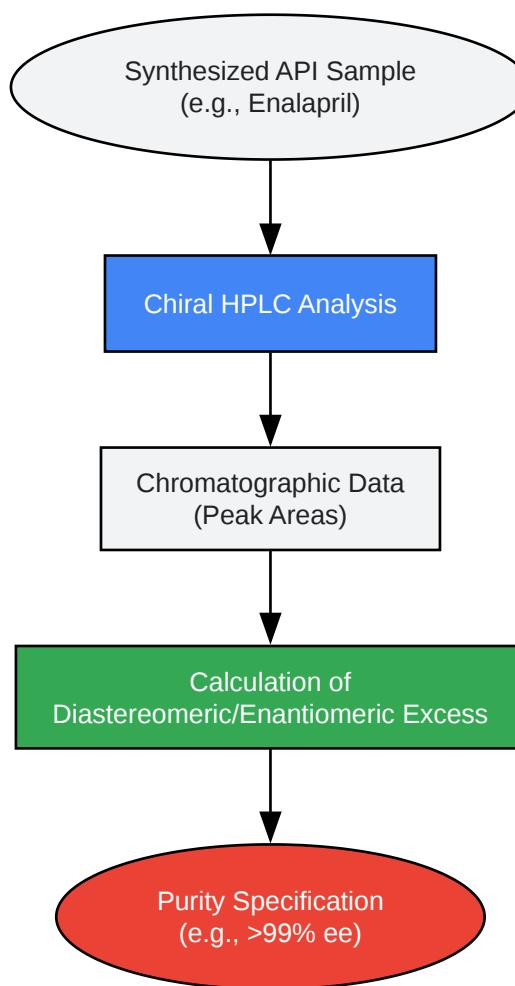
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Caption: The Renin-Angiotensin System and the mechanism of ACE inhibitors.

Enalapril is a widely prescribed ACE inhibitor. A key step in its synthesis is the reductive amination of ethyl 2-oxo-4-phenylbutanoate with the dipeptide L-alanyl-L-proline. Ethyl (S)-2-amino-4-phenylbutanoate is a direct precursor to the ethyl 2-oxo-4-phenylbutanoate required for this reaction.

Experimental Workflow for Enalapril Synthesis:





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